

# A Comparative Analysis of the Energetic Properties of HMX and CL-20

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A deep dive into the performance characteristics of two powerful energetic materials, HMX and CL-20, offering a comprehensive comparison of their key properties, supported by experimental data and standardized testing protocols.

In the realm of energetic materials, both Octogen (HMX) and Hexanitrohexaazaisowurtzitane (CL-20) stand out for their formidable power and performance. While HMX has long been a benchmark in military and industrial applications, the newer CL-20 has garnered significant attention for its superior energetic characteristics. This guide provides a detailed comparative analysis of these two materials, tailored for researchers, scientists, and professionals in drug development who require a thorough understanding of their properties.

## Quantitative Comparison of Energetic Properties

The performance of an energetic material is defined by a set of key parameters. The following table summarizes the critical energetic properties of HMX (specifically  $\beta$ -HMX, the most stable polymorph) and  $\epsilon$ -CL-20, the highest density and most stable form of CL-20.

Property	HMX ( $\beta$ -Octogen)	CL-20 ( $\epsilon$ -Hexanitrohexaazaisowurtzitan)
Chemical Formula	C <sub>4</sub> H <sub>8</sub> N <sub>8</sub> O <sub>8</sub>	C <sub>6</sub> H <sub>6</sub> N <sub>12</sub> O <sub>12</sub>
Molar Mass ( g/mol )	296.16	438.19
Density (g/cm <sup>3</sup> )	1.91[1]	2.04
Detonation Velocity (m/s)	9,100[2]	9,500
Detonation Pressure (GPa)	39.3	45.0
Heat of Formation (kJ/mol)	+74.9	+229
Impact Sensitivity (BAM Fallhammer, J)	7.5[3][4]	4[3]
Friction Sensitivity (BAM Friction Tester, N)	120[5]	96

## Experimental Protocols

The data presented above is derived from standardized experimental procedures designed to ensure accuracy and reproducibility. Below are detailed methodologies for the key experiments cited.

### Detonation Velocity Measurement

Method: The detonation velocity is typically measured using the cylinder expansion test (CylEx) or by using a series of precisely spaced optical fibers or electrical pins along a column of the explosive.

Protocol:

- A cylindrical charge of the explosive material of a known diameter and density is prepared.
- For the pin/fiber optic method, probes are inserted at measured intervals along the length of the charge.

- The explosive is initiated at one end using a detonator.
- As the detonation front propagates along the charge, it triggers the probes in sequence.
- The time intervals between the triggering of successive probes are recorded using a high-speed oscilloscope or a similar timing device.
- The detonation velocity (D) is calculated by dividing the known distance between the probes (L) by the measured time interval (t):  $D = L/t$ .
- Multiple measurements are taken along the charge to ensure a steady-state detonation velocity has been achieved.

## Impact Sensitivity Testing

Method: The BAM (Bundesanstalt für Materialprüfung) Fallhammer test is a standardized method to determine the sensitivity of an explosive to impact.

Protocol:

- A small, precisely measured amount of the explosive sample (typically around 40 mm<sup>3</sup>) is placed in a standardized apparatus consisting of a steel anvil and a cylindrical steel striker.
- A drop weight of a specified mass (e.g., 1 kg, 5 kg, or 10 kg) is released from a known height, causing it to strike the sample.[\[6\]](#)[\[7\]](#)
- The test is repeated multiple times at various drop heights.
- A "go" is recorded if an explosion, flame, or audible report is observed.[\[8\]](#)
- The 50% probability of initiation height (H<sub>50</sub>) is determined statistically, which is the height from which the drop weight is expected to cause an initiation in 50% of the trials. The impact energy is then calculated from this height and the mass of the drop weight.

## Friction Sensitivity Testing

Method: The BAM Friction Tester is used to assess the sensitivity of an explosive to frictional stimuli.[\[9\]](#)

Protocol:

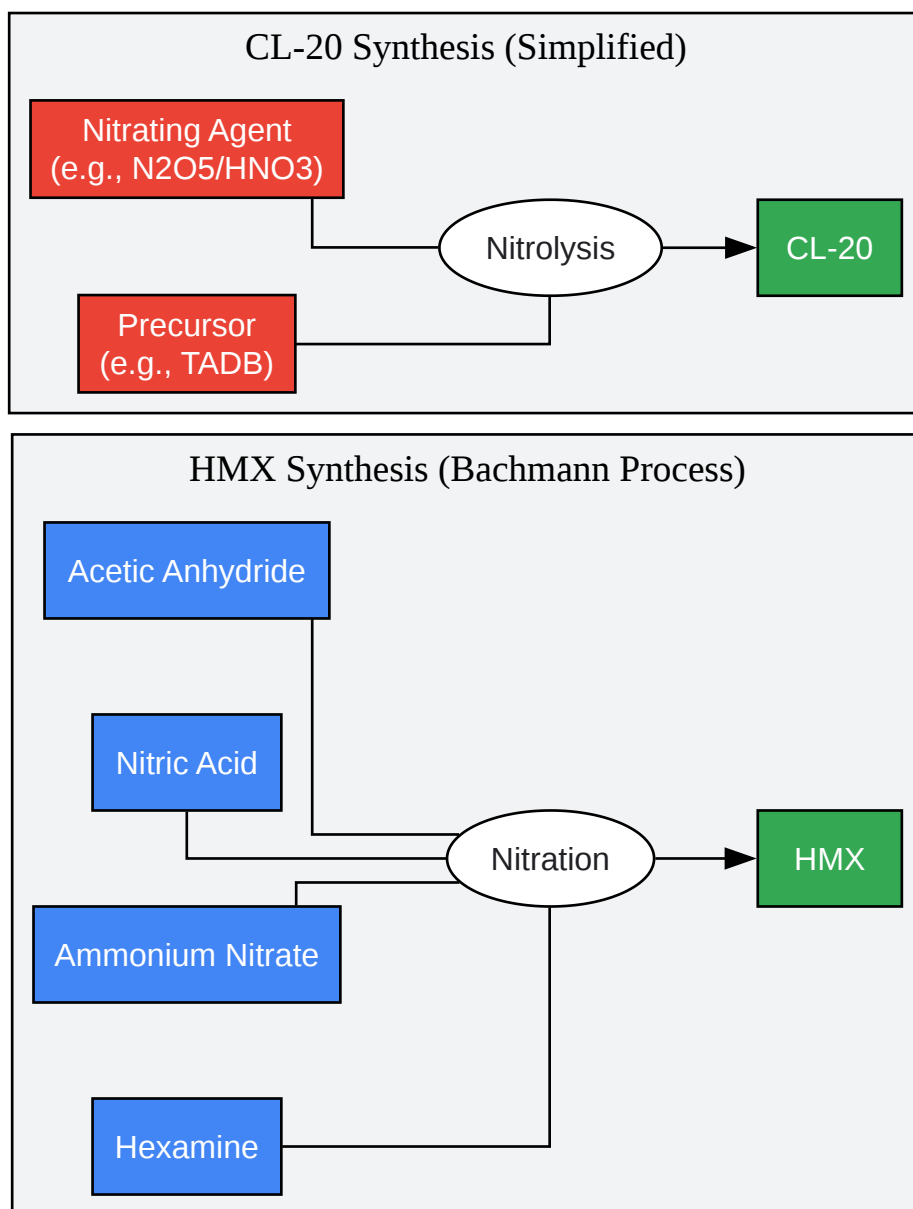
- A small amount of the explosive sample is spread on a porcelain plate.[\[5\]](#)[\[10\]](#)
- A porcelain pin is placed on the sample, and a specified load is applied to the pin via a weighted lever arm.[\[5\]](#)[\[10\]](#)
- The porcelain plate is then moved back and forth under the pin for a set distance (typically 10 mm).[\[5\]](#)[\[10\]](#)[\[11\]](#)
- The test is conducted with a series of increasing loads.
- A "go" is registered if any sign of decomposition, such as smoke, sparks, or an audible crackle, is detected.[\[8\]](#)
- The result is reported as the lowest load at which a reaction occurs in at least one out of six trials.[\[11\]](#)

## Synthesis and Decomposition Pathways

The chemical structure and the pathways of synthesis and decomposition are fundamental to understanding the properties of energetic materials.

### Comparative Synthesis Pathways

The synthesis of HMX is famously achieved through the Bachmann process, which involves the nitration of hexamine.[\[12\]](#)[\[13\]](#)[\[14\]](#) The synthesis of CL-20 is a more complex multi-step process, often starting from tetraacetyldiamino-glycoluril (TADG) or similar precursors. A simplified representation of these pathways highlights the relative complexity of their production.

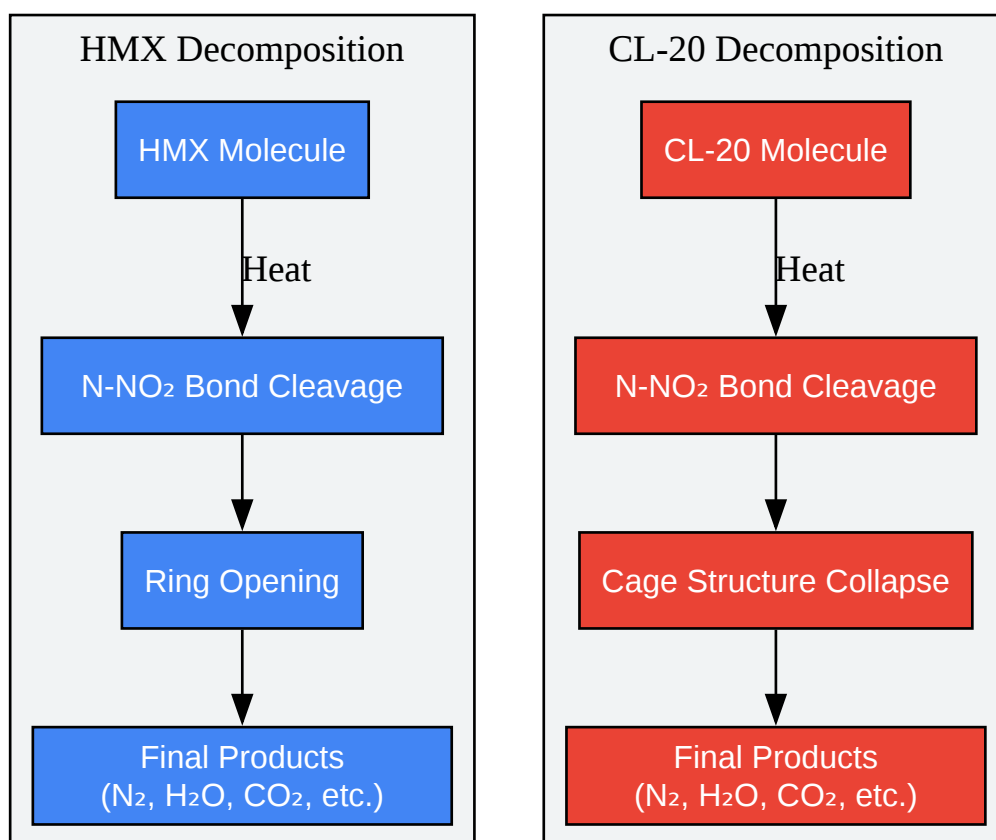


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*Comparative synthesis pathways of HMX and CL-20.*

## Comparative Decomposition Pathways

The initial step in the thermal decomposition of both HMX and CL-20 is the cleavage of the N-NO<sub>2</sub> bond. This is a critical step that initiates the energetic release. The subsequent decomposition of the molecular cage structure, however, differs due to their distinct molecular architectures.



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*Initial decomposition steps of HMX and CL-20.*

## Conclusion

The comparative analysis clearly indicates that CL-20 possesses superior energetic properties to HMX, with a higher density, detonation velocity, and detonation pressure. This translates to a greater energy output, making it a highly attractive material for applications requiring maximum performance. However, this increased performance comes at the cost of heightened sensitivity to impact and friction. The more complex synthesis of CL-20 also contributes to its higher cost compared to HMX.

For researchers and developers, the choice between HMX and CL-20 will depend on the specific requirements of the application. Where maximum power is the primary concern and the increased sensitivity can be managed, CL-20 is the superior option. For applications where a balance of performance, stability, and cost is necessary, HMX remains a reliable and effective

choice. The ongoing research into co-crystals of HMX and CL-20 aims to bridge this gap, offering the high energy of CL-20 with the improved stability of HMX.

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